

# Propylbenzene: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Propylbenzene

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This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **propylbenzene** (also known as 1-phenylpropane). The information is compiled from various Safety Data Sheets (SDS) to ensure a comprehensive overview for laboratory and research professionals. Adherence to these guidelines is critical to ensure personnel safety and environmental protection.

## Hazard Identification and Classification

**Propylbenzene** is a flammable liquid that poses several health and environmental hazards. It is crucial to understand its classification to handle it appropriately.

GHS Hazard Classification:

Classification	Hazard Statement (H-Code)	Precautionary Statement (P-Code) Examples
Flammable Liquid, Category 3	H226: Flammable liquid and vapor.[1][2][3]	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[1]
Aspiration Hazard, Category 1	H304: May be fatal if swallowed and enters airways.[1][2][3]	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1][2] P331: Do NOT induce vomiting.[1][2]
STOT Single Exposure, Category 3	H335: May cause respiratory irritation.[1][2][3]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][2]
Hazardous to the Aquatic Environment, Chronic, Category 2	H411: Toxic to aquatic life with long lasting effects.[1][2][3]	P273: Avoid release to the environment.[1][2]

## NFPA 704 Ratings:

Category	Rating	Description
Health (Blue)	2	Can cause temporary incapacitation or residual injury.
Flammability (Red)	3	Can be ignited under almost all ambient temperature conditions.[4]
Instability (Yellow)	0	Normally stable, even under fire exposure conditions.[4]
Special Hazards (White)	-	No special hazards.

## Physical and Chemical Properties

Understanding the physical and chemical properties of **propylbenzene** is essential for safe handling and storage.

Property	Value
CAS Number	103-65-1[1][2][4]
Synonyms	1-Phenylpropane, n-Propylbenzene[1][2][4][5]
Molecular Formula	C <sub>9</sub> H <sub>12</sub> [2]
Molecular Weight	120.19 g/mol [2]
Appearance	Clear, colorless liquid[4]
Boiling Point	159 °C (318.2 °F)[2][6]
Melting Point	-99 °C (-146.2 °F)[2][6]
Flash Point	30 - 39 °C (86 - 102.2 °F)[4]
Autoignition Temperature	450 °C (842 °F)[4]
Vapor Pressure	3.5 hPa at 20 °C
Density / Specific Gravity	0.86 - 0.862 g/cm <sup>3</sup> at 20 °C[6]
Lower Explosive Limit (LEL)	0.8%[4][6]
Upper Explosive Limit (UEL)	6.0%[4][6]

## Toxicology and Health Effects

Exposure to **propylbenzene** can occur via inhalation, ingestion, or skin/eye contact, leading to various health effects.

- Inhalation: Causes respiratory tract irritation.[1][4] Vapors may lead to dizziness or suffocation.[4]
- Ingestion: May be fatal if swallowed and enters airways due to aspiration risk.[1][2][3] It may also cause gastrointestinal irritation with symptoms like nausea and vomiting.[4]
- Skin Contact: May cause skin irritation.[4][7]

- Eye Contact: May cause eye irritation.[4][7]

#### Acute Toxicity Data:

Route	Species	Value
LD50 Oral	Rat	6040 mg/kg[1][4]
LD50 Oral	Mouse	5200 mg/kg[4]
LC50 Inhalation	Rat	65000 ppm / 2 hours[1][4]

## Handling and Storage Protocols

Strict protocols must be followed to minimize exposure and prevent accidents.

#### Handling:

- Work in a well-ventilated area, using local exhaust ventilation or a chemical fume hood to keep airborne concentrations low.[4][8]
- Use spark-proof tools and explosion-proof equipment.[4][5]
- Ground and bond containers when transferring material to prevent static discharge.[4][9]
- Avoid contact with eyes, skin, and clothing.[4]
- Wash hands thoroughly after handling and before breaks.[2][4]
- Empty containers retain product residue and can be dangerous; do not pressurize, cut, weld, or expose them to ignition sources.[4]

#### Storage:

- Store in a designated "Flammables-area".[4]
- Keep containers tightly closed in a cool, dry, and well-ventilated place.[1][4][8]

- Store away from heat, sparks, open flames, and any other sources of ignition.<sup>[4][9]</sup> Smoking is prohibited in storage and handling areas.<sup>[1][9]</sup>
- Incompatible Materials: Avoid contact with strong oxidizing agents and nitric acid.<sup>[6][9]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **propylbenzene**.

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.<sup>[7]</sup> Use a face shield where splashing is possible.
- Skin Protection: Wear solvent-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.<sup>[9]</sup> Contaminated clothing should be removed immediately and laundered before reuse.<sup>[4][9]</sup>
- Respiratory Protection: If ventilation is inadequate, or exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.<sup>[4]</sup> For emergencies or high-concentration exposures, a self-contained breathing apparatus (SCBA) is required.<sup>[7][10]</sup>
- Emergency Facilities: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.<sup>[9]</sup>

## First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the person from the exposure area to fresh air immediately.[4] If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.[4] Seek immediate medical attention.[4]
Skin Contact	Immediately remove contaminated clothing.[9] Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][9] Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][9] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[1][2][5] If the victim is conscious and alert, rinse their mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2][4] Seek immediate medical attention.[4]

## Fire Fighting Measures

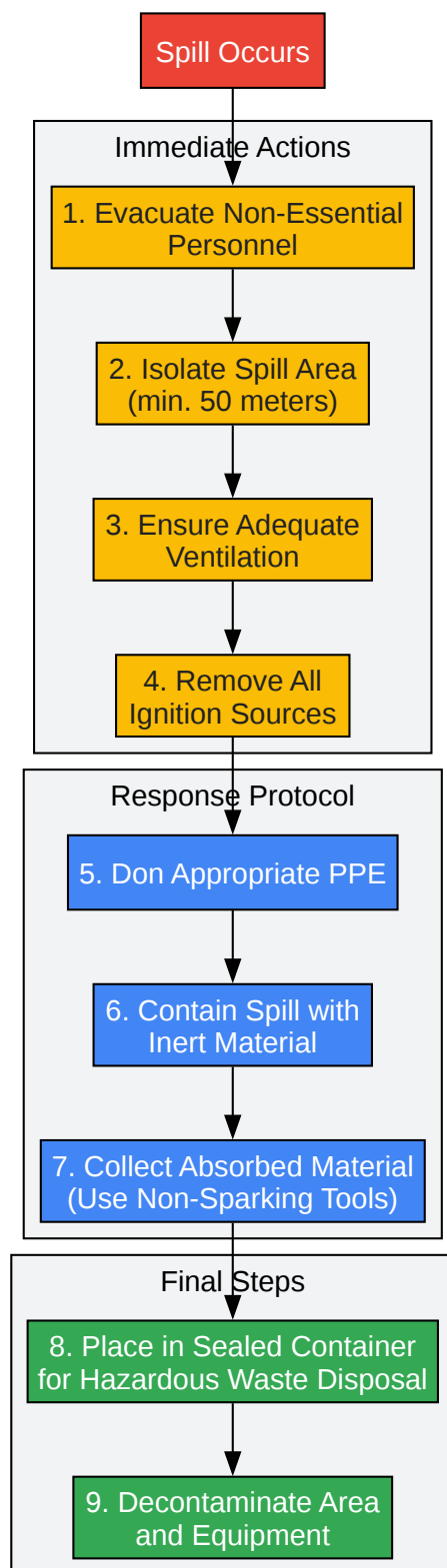
**Propylbenzene** is a flammable liquid requiring specific fire-fighting procedures.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[2][4][9] For large fires, use water spray, fog, or alcohol-resistant foam.[4]
- **Unsuitable Media:** Do not use a straight stream of water, as it may be ineffective and spread the fire.[1][4]
- **Specific Hazards:** Vapors are heavier than air and may travel along the ground to a distant ignition source and flash back.[4][9] Containers may explode when heated.[4][9] During a fire, irritating and toxic gases may be generated.[4]

- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[2][4] Use water spray to cool fire-exposed containers.[4][9]

## Accidental Release Measures & Spill Cleanup

A systematic approach is required to safely manage a **propylbenzene** spill. The following workflow illustrates the necessary steps.



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Caption: Logical workflow for handling a **propylbenzene** spill.



## Detailed Spill Cleanup Protocol:

- Immediate Actions:
  - Evacuate all non-essential personnel from the spill area.[9]
  - Isolate the hazard area, keeping unprotected persons away.[6][8] For large spills, consider an initial downwind evacuation of at least 300 meters.[6]
  - Ensure the area is well-ventilated.[4][9]
  - Remove all sources of ignition, such as sparks, open flames, and hot surfaces.[4][6][9]
- Don Personal Protective Equipment (PPE): Before approaching the spill, equip yourself with the PPE detailed in Section 5.[4][8]
- Containment and Cleanup:
  - Prevent the spill from entering drains, sewers, or waterways.[1][6][8] Cover drains if necessary.[3]
  - Absorb the spill with a non-combustible, inert material such as sand, earth, vermiculite, or diatomaceous earth.[1][4][9]
  - Using clean, non-sparking tools, collect the absorbed material and place it into a suitable, sealed container for disposal.[4][6][9]
- Disposal: Dispose of the contaminated material as hazardous waste in accordance with local, regional, and national regulations.[9]
- Decontamination: Ventilate and wash the spill area thoroughly once the cleanup is complete. [9]

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- To cite this document: BenchChem. [Propylbenzene: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089791#propylbenzene-safety-data-sheet-sds-and-handling-precautions]

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